

# 1,6-Dodecanediol: A Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: 1,6-Dodecanediol

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This technical guide provides a comprehensive overview of the safety, toxicity, and handling of 1,12-Dodecanediol for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

1,12-Dodecanediol is a long-chain aliphatic diol. Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>2</sub>
Molecular Weight	202.33 g/mol
CAS Number	5675-51-4
Appearance	Colorless to white crystalline solid or powder
Melting Point	79-81 °C
Boiling Point	324 °C at 760 mmHg
Flash Point	176 °C (closed cup)
Solubility	Insoluble in water
Autoignition Temperature	300 °C

## Toxicological Data

Existing toxicological data for 1,12-Dodecanediol suggests a low order of acute toxicity. The available data is summarized below. It is important to note that for many specific endpoints, comprehensive studies have not been conducted.

Toxicity Endpoint	Species	Route	Result	Classification
Acute Oral Toxicity	Rat	Oral	LD50 > 2000 mg/kg bw	Not Classified
Skin Irritation/Corrosion	Rabbit	Dermal	Non-irritant	Not Classified
Eye Irritation/Corrosion	Rabbit	Ocular	Non-irritant	Not Classified
Aquatic Toxicity	-	-	Harmful to aquatic life with long lasting effects	Aquatic Chronic 3

## Safety and Handling

Proper handling and storage procedures are essential for maintaining the integrity of 1,12-Dodecanediol and ensuring laboratory safety.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling 1,12-Dodecanediol to determine the appropriate PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Safety glasses with side-shields or chemical goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dust is generated, a NIOSH-approved particulate respirator is recommended.

## Handling and Storage

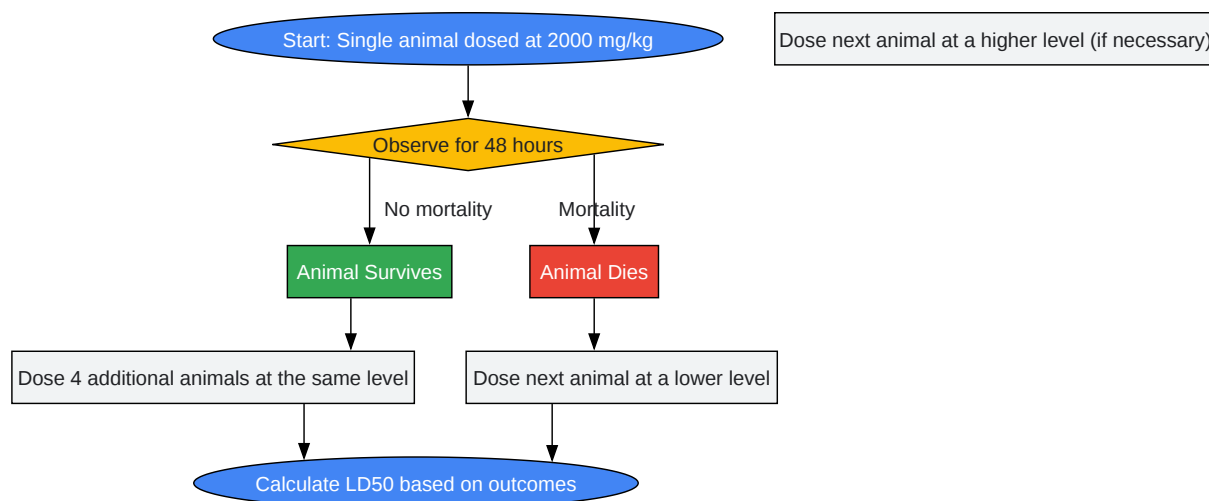
Condition	Recommendation
Handling	Avoid contact with skin, eyes, and clothing. Avoid dust formation. Ensure adequate ventilation.
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.
Incompatible Materials	Strong oxidizing agents, acid chlorides, acid anhydrides.

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of 1,12-Dodecanediol are not publicly available. However, the safety data is based on standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD). The general methodologies for the key toxicological endpoints are described below.

### Acute Oral Toxicity - OECD Test Guideline 425 (Up-and-Down Procedure)

This method is used to determine the median lethal dose (LD50) of a substance when administered orally.

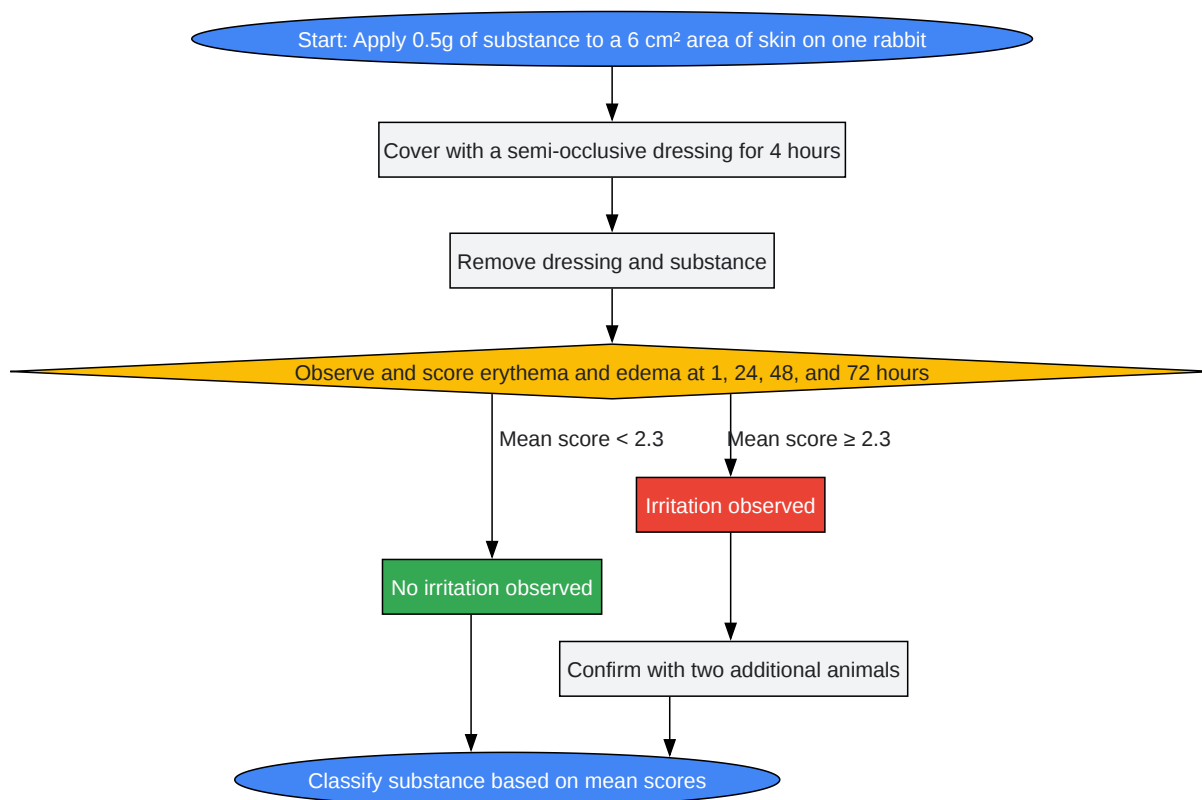


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Caption: Workflow for OECD 425 Acute Oral Toxicity Study.

## Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

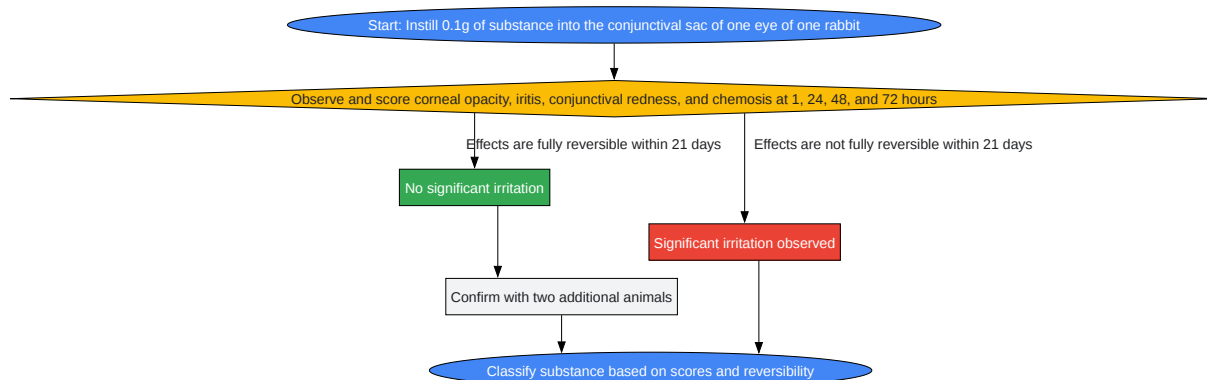


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Caption: Workflow for OECD 404 Acute Dermal Irritation Study.

## Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This guideline assesses the potential of a substance to cause eye irritation or corrosion.



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Caption: Workflow for OECD 405 Acute Eye Irritation Study.

## First Aid Measures

In the event of exposure to 1,12-Dodecanediol, the following first aid measures should be taken:

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical attention if symptoms persist.

## Fire and Explosion Hazard

1,12-Dodecanediol is a combustible solid.

Property	Information
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Carbon monoxide and carbon dioxide.
Firefighting Instructions	Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures



Action	Procedure
Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas.
Environmental Precautions	Do not let product enter drains.
Methods for Cleaning Up	Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Signaling Pathways

Currently, there is no scientific literature available that describes specific signaling pathways associated with the toxicity or biological activity of 1,12-Dodecanediol. Its primary role is as a chemical intermediate in various industrial applications.

## Conclusion

1,12-Dodecanediol is a combustible solid with a low acute toxicity profile. It is not classified as a skin or eye irritant. Standard safe handling procedures, including the use of appropriate personal protective equipment and adequate ventilation, are recommended to minimize exposure. While comprehensive toxicological data is not available for all endpoints, the existing information suggests a low hazard potential under normal conditions of use.

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